

Application Notes and Protocols for RC-3095 TFA In Vivo Experiments

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Compound of Interest

Compound Name: RC-3095 TFA

Cat. No.: B15604068

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Introduction

RC-3095 TFA is a potent and selective antagonist of the bombesin/gastrin-releasing peptide receptor (GRPR).[1] Bombesin and gastrin-releasing peptide (GRP) are involved in the proliferation of various cancer cells and inflammatory processes.[2][3][4] **RC-3095 TFA** has demonstrated significant anti-tumor and anti-inflammatory effects in a range of preclinical in vivo models by blocking the binding of these peptides to their receptors.[2][4] These application notes provide a summary of in vivo experimental data and detailed protocols to guide researchers in designing their studies with **RC-3095 TFA**.

Mechanism of Action

RC-3095 acts as a competitive antagonist at the GRPR, a G-protein coupled receptor.[5] Upon binding, it blocks the downstream signaling cascades initiated by the natural ligands, bombesin and GRP. A key consequence of GRPR antagonism by RC-3095 in cancer models is the downregulation of the epidermal growth factor receptor (EGFR), a critical pathway in tumor growth and proliferation.[6][7] In inflammatory conditions, RC-3095 has been shown to reduce

the levels of pro-inflammatory cytokines such as Interleukin-17 (IL-17), Interleukin-1 β (IL-1 β), and Tumor Necrosis Factor- α (TNF- α).[\[4\]](#)

Data Presentation

Table 1: Summary of In Vivo Anti-Cancer Efficacy of RC-3095

Cancer Type	Animal Model	RC-3095 Dose & Administration	Key Findings	Reference
Gastric Cancer (Hs746T)	Nude Mice	10 μ g, s.c., twice daily for 21 days	88.3% decrease in final tumor weight; 76.9% decrease in tumor growth rate.	[5]
Glioblastoma (U-87MG)	Nude Mice	20 μ g, s.c., twice daily	~79% reduction in tumor volume; ~72% reduction in tumor weight.	[8]
Pancreatic Cancer (CFPAC-1)	Nude Mice	10 μ g, s.c., twice daily	Significant inhibition of tumor growth.	[9]
Small Cell Lung Carcinoma (H-69)	Nude Mice	10 μ g/animal/day, s.c. for 5 weeks	~50% decrease in tumor volume; 62.3% reduction in EGF-R levels.	[7]
Mammary Cancer (MXT)	Mice	Single s.c. or i.v. injection	Reduction in EGFR levels and mRNA expression.	[6]

Table 2: Summary of In Vivo Anti-Inflammatory Efficacy of RC-3095

Disease Model	Animal Model	RC-3095 Dose & Administration	Key Findings	Reference
Collagen-Induced Arthritis (CIA)	Mice	0.3 mg/kg or 1 mg/kg, s.c.	Significant reduction in arthritis clinical scores and severity. Reduced IL-17, IL-1 β , and TNF- α .	[4]
Antigen-Induced Arthritis (AIA)	Mice	0.3 mg/kg or 1 mg/kg, s.c.	Reduced neutrophil migration and proteoglycan loss.	[4]

Experimental Protocols

Protocol 1: In Vivo Xenograft Tumor Growth Inhibition Study

This protocol is a general guideline for assessing the anti-tumor efficacy of RC-3095 in a subcutaneous xenograft model.

1. Cell Culture and Implantation:

- Culture human cancer cells (e.g., Hs746T, U-87MG, H-69) under appropriate conditions.
- Harvest cells during the logarithmic growth phase and resuspend in a suitable medium (e.g., sterile PBS or Matrigel).
- Subcutaneously inject the cell suspension (typically 1×10^6 to 1×10^7 cells) into the flank of immunocompromised mice (e.g., nude mice).

2. Animal Grouping and Treatment:

- Allow tumors to reach a palpable size (e.g., 50-100 mm³).
- Randomly assign animals to a control group and a treatment group.
- Control Group: Administer the vehicle solution (e.g., sterile saline) subcutaneously.
- Treatment Group: Administer **RC-3095 TFA** subcutaneously. A common dose is 10 µg per animal, administered once or twice daily.[\[5\]](#)[\[7\]](#)[\[8\]](#)

3. Monitoring and Endpoints:

- Measure tumor dimensions with calipers every 2-3 days and calculate tumor volume using the formula: (Length x Width²) / 2.
- Monitor animal body weight and overall health throughout the study.
- At the end of the study (e.g., after 3-5 weeks), euthanize the animals and excise the tumors.
- Measure the final tumor weight.
- Tumor tissue can be processed for further analysis, such as receptor expression (EGFR, GRPR) or histopathology.

Protocol 2: In Vivo Arthritis Model Study

This protocol provides a framework for evaluating the anti-inflammatory effects of RC-3095 in a mouse model of arthritis.

1. Induction of Arthritis:

- Collagen-Induced Arthritis (CIA): Immunize mice with an emulsion of bovine type II collagen and complete Freund's adjuvant. Administer a booster injection after 21 days.
- Antigen-Induced Arthritis (AIA): Induce arthritis by intra-articular injection of methylated bovine serum albumin in pre-immunized mice.

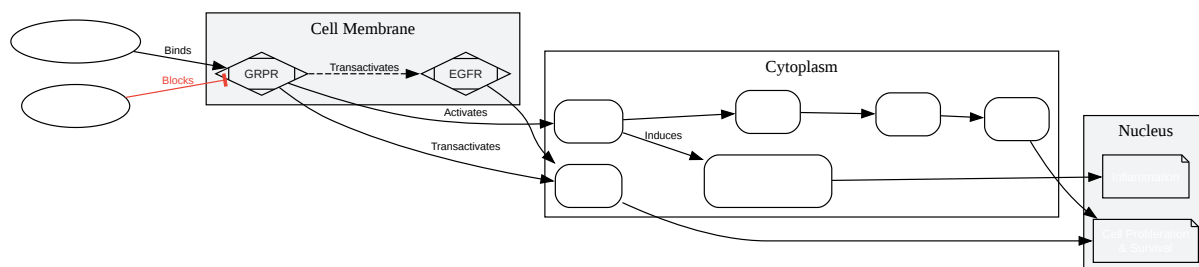
2. Treatment Administration:

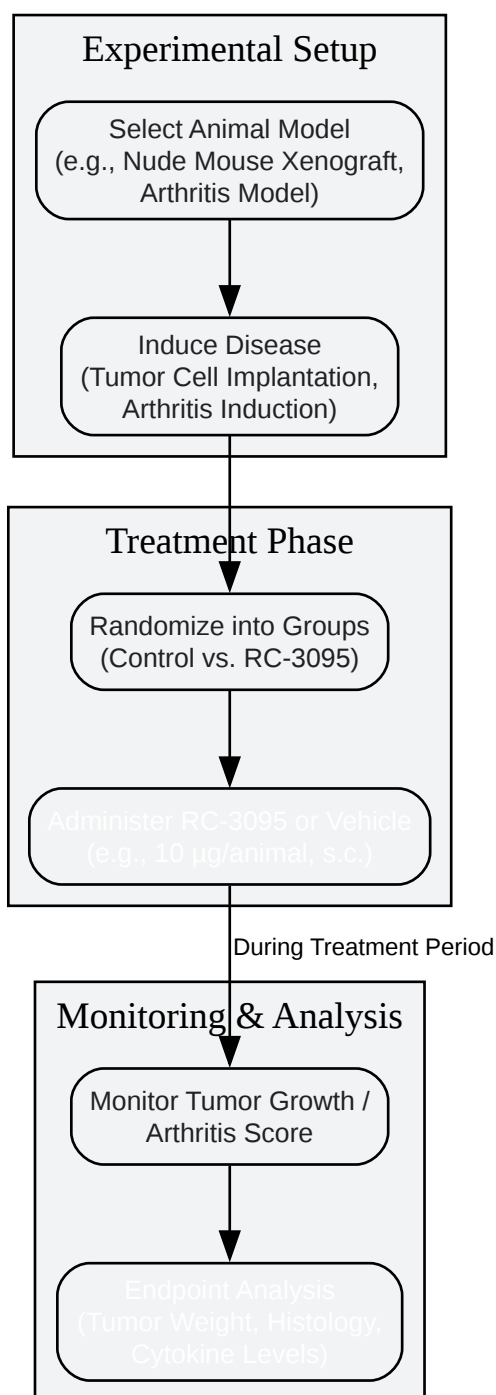
- Once arthritis is established, begin daily subcutaneous administration of **RC-3095 TFA** at a dose of 0.3 mg/kg or 1 mg/kg.[\[4\]](#)
- The control group should receive vehicle injections.

3. Assessment of Arthritis:

- Visually score the clinical signs of arthritis (e.g., paw swelling, erythema, joint rigidity) regularly.
- At the end of the study, collect joint tissues for histological analysis to assess inflammation, pannus formation, and cartilage/bone erosion.
- Measure levels of pro-inflammatory cytokines (IL-17, IL-1 β , TNF- α) in the joint tissue or serum using ELISA.[4]

Mandatory Visualizations





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